

Application Notes: Methyl Formate in the Fragrance and Flavor Industry

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Compound of Interest

Compound Name: Methyl piliformate

Cat. No.: B3025714

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Introduction

Methyl formate (also known as methyl methanoate) is the methyl ester of formic acid, with the chemical formula HCOOCH_3 .^[1] It is the simplest carboxylic acid ester and exists as a colorless, volatile liquid with a characteristic ethereal and pleasant, fruity odor.^{[1][2][3][4]} Due to its high vapor pressure and low surface tension, it evaporates quickly.^[1] In the flavor and fragrance industry, methyl formate is utilized for its distinct sensory properties and as a functional solvent. It is found naturally as a volatile component in various foods, including apples, coffee, and tomatoes.^{[3][5]} These notes provide detailed applications, protocols, and safety information for researchers and professionals in the field.

Physicochemical and Sensory Properties

A comprehensive understanding of methyl formate's properties is essential for its effective application.

Table 1: Physicochemical Properties of Methyl Formate

Property	Value	References
Chemical Formula	C₂H₄O₂	[1] [2] [6]
Molecular Weight	60.05 g/mol	[3] [6]
Appearance	Colorless liquid	[1] [3] [4]
Odor	Ethereal, pleasant, fruity	[2] [3] [4]
Boiling Point	31.5 - 32 °C (89 - 90 °F)	[1] [3] [7]
Melting Point	-100 °C (-148 °F)	[1]
Specific Gravity	0.974 - 0.98 g/cm ³ @ 20-25°C	[4] [8]
Flash Point	-27 °C (-16 °F)	[3] [4]
Vapor Pressure	476 - 634 hPa @ 20°C	[1] [4]
Solubility in Water	Approx. 30% (300 g/L) @ 20°C	[1] [9]

| Refractive Index | 1.341 - 1.346 @ 20.00 °C |[\[8\]](#) |

Table 2: Olfactory Threshold Data for Methyl Formate

Threshold Type	Concentration (ppm)	Concentration (mg/m ³)	Reference
Detection	132	325	[10]
Recognition	67 - 73	165 - 180	[10]
Recognition	2,809	6,900	[10]
Detection	2,035	5,000	[10]
Odor Threshold Low	67	-	[11]
Odor Threshold High	2,809	-	[11]

Note: Reported odor thresholds can vary significantly based on the methodology and panelist sensitivity.

Applications in the Flavor and Fragrance Industry

Methyl formate's primary roles are as a volatile flavor component and a specialized solvent.

2.1 As a Flavor Component Methyl formate imparts a powerful, ethereal, and fruity top note, reminiscent of rum or arrack. Its high volatility means it is perceived almost immediately upon tasting or smelling a product. It is used in trace amounts to provide a "lift" to artificial fruit essences, particularly apple and plum, and is a key component in some rum flavor formulations.[8]

2.2 As a Processing Solvent Due to its low boiling point and excellent solvency for certain organic compounds, methyl formate can be used as a fast-evaporating solvent in the production of flavorings and fragrances.[2][12] Its ability to dissolve components and then be easily removed via evaporation makes it suitable for specific extraction or purification processes where minimal residual solvent is desired.

Caption: Logical relationships of methyl formate's properties and its primary industry applications.

Related Application in the Food Industry

3.1 Use as a Fumigant Beyond direct flavoring, methyl formate is employed as a fumigant and larvicide for food crops, particularly for stored grains, tobacco, and dried fruits.[3][5][13][14] Its effectiveness against pests, rapid action, and relatively low toxicity make it an alternative to other fumigants like methyl bromide.[15][16] This application is crucial for preserving the quality of raw materials used in the food and flavor industry.

Experimental Protocols

4.1 Protocol for Quality Control: Analysis of Methyl Formate by Headspace GC-MS

This protocol outlines the quantitative analysis of methyl formate in a liquid flavor base to ensure it meets formulation specifications. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for separating and identifying volatile compounds.[17][18][19]

Objective: To quantify the concentration of methyl formate in a liquid sample.

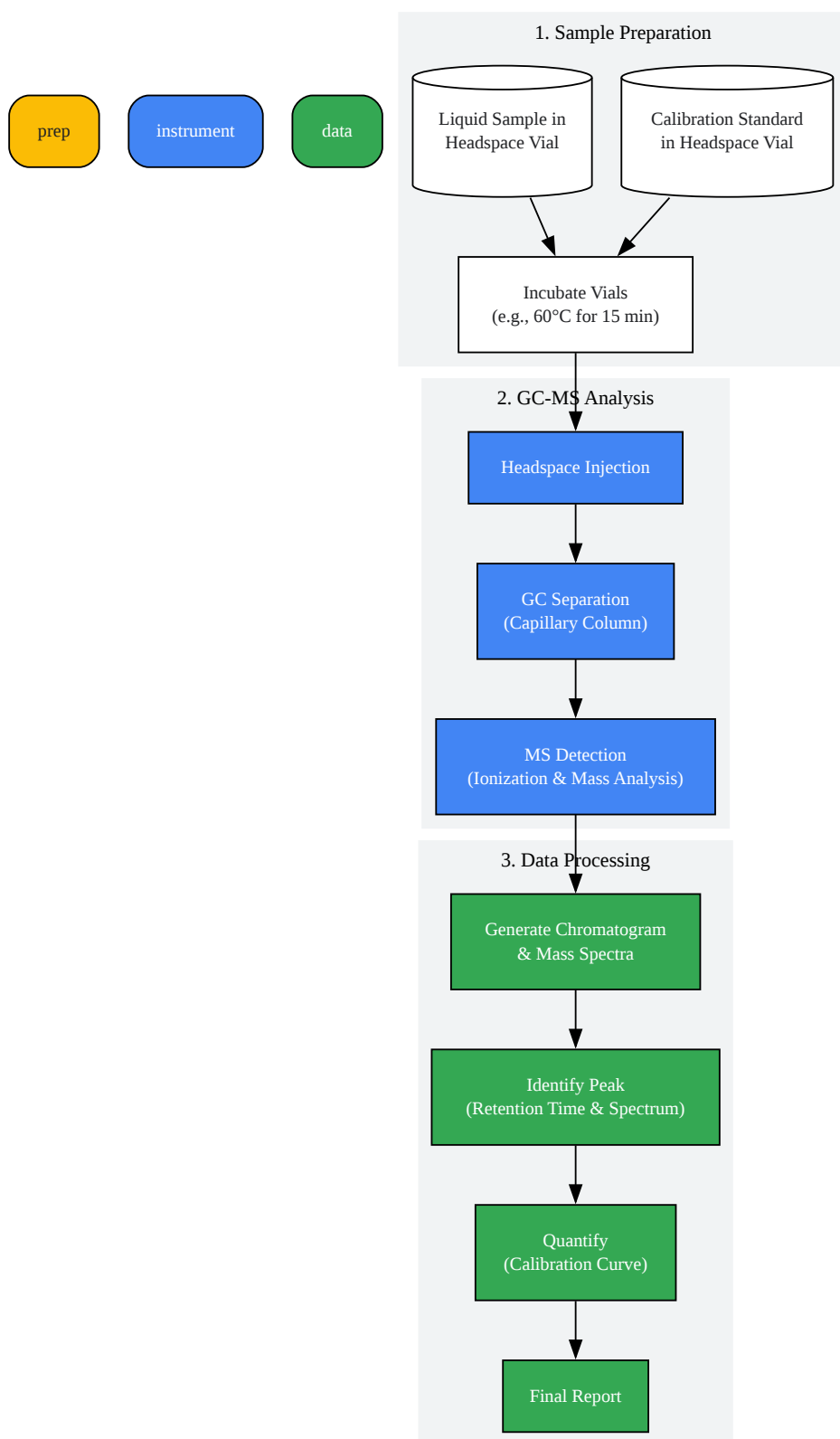
Materials and Equipment:

- GC-MS system with a Flame Ionization Detector (FID) for quantification and MS for identification.
- Headspace autosampler.
- 20 mL headspace vials with magnetic crimp caps.
- Gas-tight syringe.
- Methyl formate standard ($\geq 99\%$ purity).
- Solvent for dilution (e.g., Propylene Glycol, if compatible with sample matrix).
- Sample to be analyzed.

Procedure:

- **Standard Preparation:** Prepare a stock solution of methyl formate in the chosen solvent. Create a series of calibration standards by serial dilution to cover the expected concentration range in the sample.
- **Sample Preparation:** Accurately weigh 1.0 g of the liquid flavor sample into a 20 mL headspace vial. For the standards, add 1.0 g of the solvent and the appropriate volume of methyl formate stock solution. Seal all vials immediately.
- **Incubation:** Place the vials in the headspace autosampler tray. Incubate at 60°C for 15 minutes to allow volatile compounds to equilibrate between the liquid and gas phases.
- **GC-MS Analysis:**
 - **Injection:** The autosampler injects 1.0 mL of the headspace (vapor phase) into the GC inlet.
 - **GC Conditions:**

- Column: DB-WAX or similar polar capillary column (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness).
- Inlet Temperature: 200°C.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Program: Initial temperature of 40°C, hold for 2 minutes, then ramp at 10°C/min to 220°C and hold for 5 minutes.
- MS Conditions:
 - Ion Source Temperature: 230°C.
 - Mass Range: Scan from m/z 35 to 350.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
- Data Analysis:
 - Identify the methyl formate peak in the chromatogram based on its retention time and mass spectrum (key ions: m/z 60, 31, 29).
 - Construct a calibration curve by plotting the peak area (from FID) versus the concentration of the prepared standards.
 - Determine the concentration of methyl formate in the sample by comparing its peak area to the calibration curve.



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Caption: Experimental workflow for the quality control analysis of methyl formate via Headspace GC-MS.

4.2 Protocol for Formulation: Creation of a Model Artificial Rum Essence

Objective: To create a simple artificial rum essence where methyl formate provides a characteristic ethereal top note.

Materials:

- Ethanol (food grade, 95%)
- Propylene Glycol (PG)
- Vanillin (10% solution in PG)
- Ethyl acetate
- Isoamyl acetate
- Methyl formate
- Glass beakers, pipettes, and a mixing vessel.

Procedure:

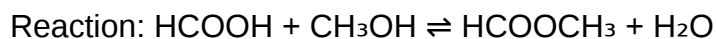
- Prepare the Base: In a glass beaker, combine 70 mL of ethanol and 20 mL of propylene glycol. This will serve as the solvent base.
- Add Core Components: To the base, add the primary flavor components:
 - 5.0 mL of ethyl acetate (fruity, solventy note).
 - 2.0 mL of isoamyl acetate (banana, pear note).
 - 1.0 mL of vanillin solution (sweet, creamy background).
- Introduce Top Note: Carefully add 0.5 mL of methyl formate. Due to its high volatility, it should be added towards the end of the blending process.

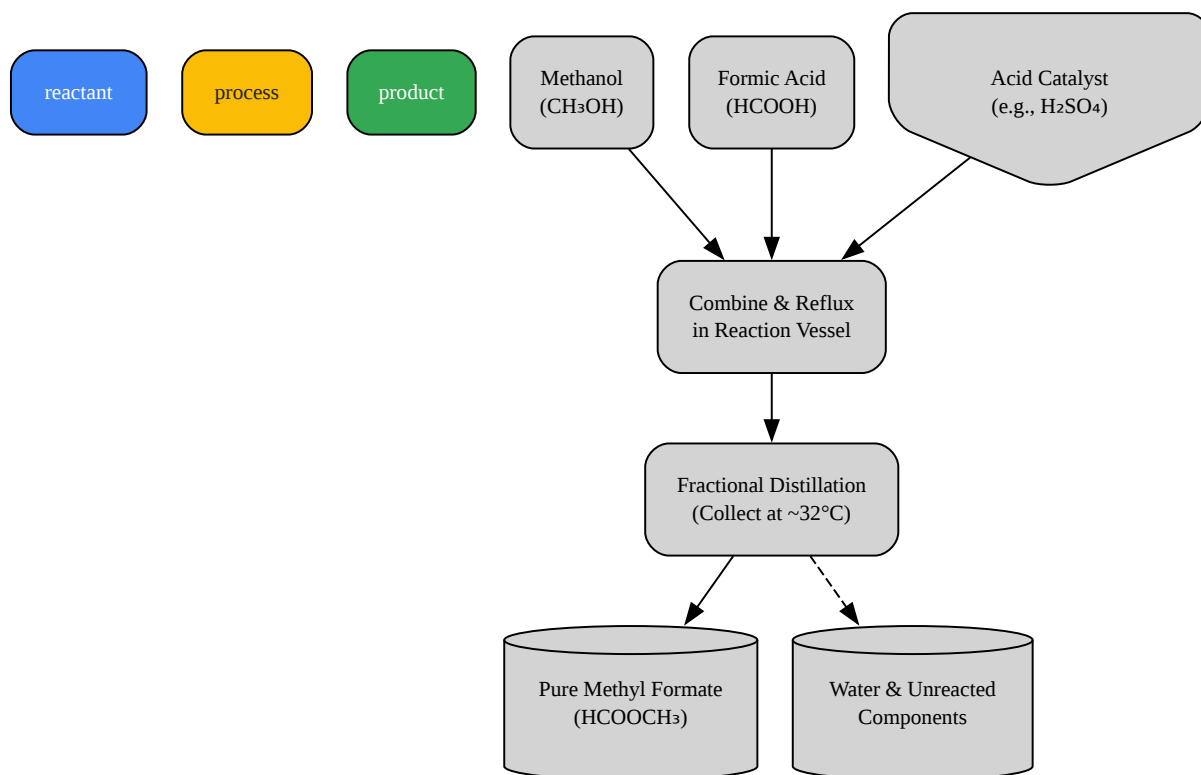
- **Mix and Mature:** Stir the mixture thoroughly. Transfer to a sealed glass bottle and allow it to mature for at least 24-48 hours. This allows the flavors to meld and harmonize.
- **Evaluate:** After maturation, evaluate the essence by diluting a small amount in water or a neutral spirit. Note the immediate ethereal "lift" provided by the methyl formate. Adjust components as needed for the desired profile.

Synthesis

5.1 Laboratory Scale Synthesis via Fischer Esterification

Methyl formate can be readily synthesized in the lab through the acid-catalyzed esterification of formic acid and methanol.^{[1][14]}





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Caption: A simplified workflow for the laboratory synthesis of methyl formate via esterification.

Safety and Regulatory Information

Safety:

- **Flammability:** Methyl formate is extremely flammable, with a very low flash point.[7][8] It must be handled away from ignition sources in a well-ventilated area.
- **Health Hazards:** Inhalation of vapors can cause irritation to the eyes and respiratory system, as well as potential central nervous system effects such as dizziness and fatigue.[8][11][20] Appropriate personal protective equipment (gloves, safety glasses) should be worn.

Regulatory Status:

- GRAS: Methyl formate has been determined to be Generally Recognized as Safe (GRAS) for its intended use as a flavoring substance.[21]
- FDA: It is listed by the FDA as a food additive (flavoring agent).[3]
- EFSA: The European Food Safety Authority has evaluated methyl formate as part of its assessments on flavoring groups.[8] Users should always consult local regulations for specific usage limits and conditions.

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